

# Proper Disposal Procedures for 5-(3-Fluorophenyl)-5-oxovaleric acid

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## Compound of Interest

Compound Name: 5-(3-Fluorophenyl)-5-oxovaleric acid

Cat. No.: B1302166

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This document provides essential safety and logistical information for the proper disposal of **5-(3-Fluorophenyl)-5-oxovaleric acid** (CAS No. 845790-38-7), intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory waste management protocols.

## Hazard Identification and Safety Summary

**5-(3-Fluorophenyl)-5-oxovaleric acid** is classified under the Globally Harmonized System (GHS) with the following hazards.<sup>[1]</sup> This information is critical for understanding the risks associated with its handling and disposal.

| GHS Hazard Classification                        | Code | Description                      |
|--|------|----------------------------------|
| Skin Irritation                                  | H315 | Causes skin irritation           |
| Eye Irritation                                   | H319 | Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation |

The primary GHS precautionary statement concerning disposal is P501, which mandates that the contents and container must be disposed of via an approved waste disposal plant.<sup>[1][2][3]</sup> This indicates that the chemical should not be discarded in regular trash or down the drain. It must be treated as regulated chemical waste.

## Required Personal Protective Equipment (PPE)

Before handling **5-(3-Fluorophenyl)-5-oxovaleric acid** for disposal, all personnel must wear the following minimum PPE to mitigate exposure risks:

- **Gloves:** Nitrile or other chemically resistant gloves. Always inspect gloves for integrity before use.<sup>[3]</sup>
- **Eye Protection:** Safety glasses with side-shields or chemical splash goggles.<sup>[3]</sup>
- **Lab Coat:** A standard laboratory coat to protect against skin contact.

## Step-by-Step Disposal Protocol

Follow this procedure to ensure the safe and compliant disposal of **5-(3-Fluorophenyl)-5-oxovaleric acid** and its contaminated containers.

### Step 1: Waste Segregation

- Designate a specific, sealed, and clearly labeled waste container for **5-(3-Fluorophenyl)-5-oxovaleric acid** waste.
- Do not mix this compound with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department. This is a halogenated organic acid, and it should be segregated with similar chemical waste.

### Step 2: Preparing the Waste Container

- Use a container made of a material compatible with the chemical (e.g., High-Density Polyethylene - HDPE).
- The container must be in good condition, with a secure, leak-proof lid.
- Affix a "Hazardous Waste" label to the container before adding any waste.

### Step 3: Waste Collection

- **Solid Waste:** If the compound is in solid form, carefully transfer it into the designated waste container using a spatula or scoop. Avoid generating dust.<sup>[2]</sup>
- **Solutions:** If the waste is a solution, pour it carefully into the designated liquid waste container, avoiding splashes.
- **Contaminated Materials:** Any items grossly contaminated with the chemical, such as pipette tips, weigh boats, or paper towels, should be placed in the solid waste container.
- **Empty Containers:** The original product container is considered hazardous waste. Do not rinse it into the drain. Secure the cap and place it in the solid waste stream or dispose of it as instructed by your EHS office.

#### Step 4: Labeling the Waste Container

- Clearly write the full chemical name: "**5-(3-Fluorophenyl)-5-oxovaleric acid**".
- Include the CAS number: "845790-38-7".
- List all constituents in the container, including any solvents, with estimated percentages.
- Indicate the relevant hazards (e.g., "Irritant").
- Keep a running log of the amount of waste added to the container.

#### Step 5: Storage of Waste

- Store the sealed waste container in a designated satellite accumulation area or your laboratory's main hazardous waste storage area.
- Ensure the storage location is cool, dry, and well-ventilated.<sup>[1]</sup><sup>[2]</sup>
- The container must be stored in secondary containment to prevent spills.

#### Step 6: Arranging for Final Disposal

- Once the waste container is full or has reached the storage time limit set by your institution, contact your EHS department or approved chemical waste contractor.

- Provide them with the information from the waste label to schedule a pickup for final disposal at a licensed waste treatment and disposal facility.

## Emergency Procedures for Spills

In the event of a spill, follow these procedures:

- Evacuate and Secure: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear appropriate PPE, including respiratory protection if dust is generated.
- Containment: For solid spills, sweep up the material carefully to minimize dust and place it into the hazardous waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place it in the waste container.<sup>[3]</sup>
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent or detergent and water. All cleaning materials must be disposed of as hazardous waste.
- Report: Report the incident to your laboratory supervisor and EHS department.

Caption: Disposal workflow for **5-(3-Fluorophenyl)-5-oxovaleric acid**.

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## References

- 1. 845790-38-7 5-(3-Fluorophenyl)-5-oxovaleric acid AKSci 0475AF [aksci.com]
- 2. aksci.com [aksci.com]
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